

A Comparative Thermal Analysis of Magnesium Nitrite and Other Inorganic Nitrites

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Compound of Interest

Compound Name: Magnesium nitrite

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This guide provides a comprehensive comparative thermal analysis of **magnesium nitrite** and other common inorganic nitrites, namely sodium nitrite, potassium nitrite, and calcium nitrite. The thermal stability and decomposition pathways of these compounds are critical parameters in various industrial applications, including as heat transfer salts, corrosion inhibitors, and in chemical synthesis. This document summarizes key thermal properties based on experimental data from thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC), and provides detailed experimental protocols for reproducing such analyses.

Quantitative Thermal Decomposition Data

The thermal stability of inorganic nitrites varies significantly based on the cation. The following table summarizes the key thermal events for **magnesium nitrite**, sodium nitrite, potassium nitrite, and calcium nitrite. It is important to note that the thermal behavior can be influenced by experimental conditions such as heating rate and the surrounding atmosphere.

Inorganic Nitrite	Formula	Melting Point (°C)	Decomposition Onset (°C)	Peak Decomposition Temp. (°C)	Decomposition Products
Magnesium Nitrite	Mg(NO ₂) ₂	~100 (decomposes)	Not available	Not available	MgO, NO ₂ , NO ^[1]
Sodium Nitrite	NaNO ₂	~280	~330	Not available	Na ₂ O, N ₂ , O ₂ ^[2]
Potassium Nitrite	KNO ₂	~440 (decomposes)	~537 (explodes)	Not available	K ₂ O, N ₂ , O ₂
Calcium Nitrite	Ca(NO ₂) ₂	~380	~470	Not available	CaO, Ca(NO ₃) ₂ , NO ^[3]

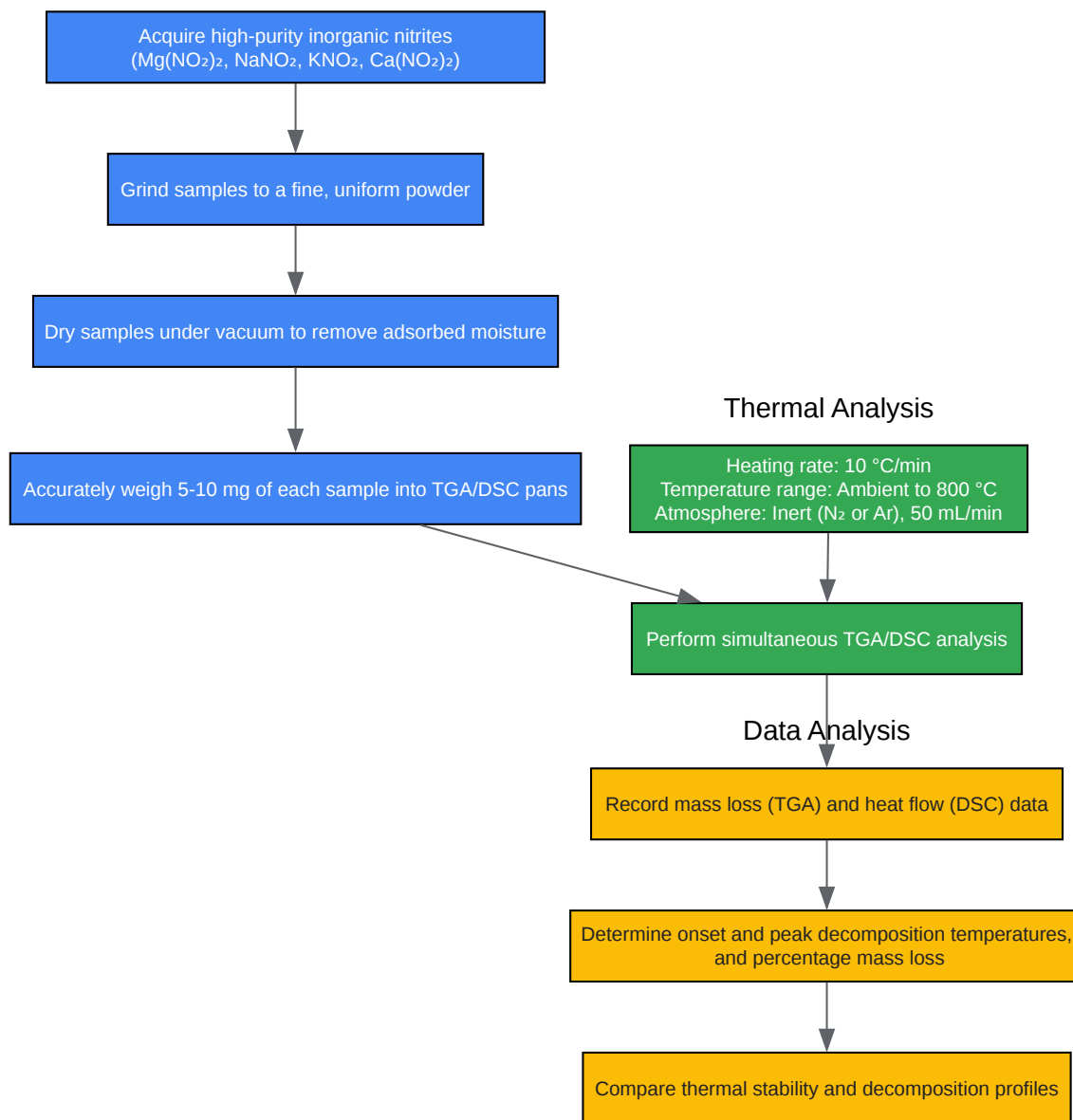
Note: Detailed TGA/DSC data for the thermal decomposition of **magnesium nitrite** is limited in the reviewed literature. The provided melting point indicates decomposition occurs around this temperature.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the comparative thermal analysis of inorganic nitrites using TGA and DSC.

Experimental Workflow for Comparative Thermal Analysis

Sample Preparation

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References

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